

Application Notes and Protocols for PRK2 Antibody in Immunofluorescence

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Prrvrlk*

Cat. No.: *B13918431*

[Get Quote](#)

Disclaimer: The protein "**Prrvrlk**" could not be identified in scientific literature and is presumed to be a typographical error. Based on the partial name, "PRK2" (Protein Kinase C-related Kinase 2), a known protein kinase, has been selected as the likely intended target. The following application notes and protocols are based on commercially available antibodies for PRK2 and general immunofluorescence standards.

Introduction

Protein Kinase C-related Kinase 2 (PRK2), also known as PKN2, is a serine/threonine-protein kinase that acts as a downstream effector of Rho family GTPases.[1][2] It plays a crucial role in various cellular processes, including cell cycle progression, actin cytoskeleton organization, cell migration, and adhesion.[3] Dysregulation of PRK2 has been implicated in several diseases, including cancer.[1] These application notes provide detailed protocols and guidelines for the use of PRK2 antibodies in immunofluorescence applications to enable researchers to visualize its subcellular localization and study its role in cellular signaling.

Quantitative Data Presentation

The following table summarizes the key information for commercially available PRK2 antibodies validated for immunofluorescence. Researchers should always consult the specific antibody datasheet for the most accurate and up-to-date information.

Antibody Name	Host Species/Isotype	Recommended Dilution (IF)	Target Species Reactivity	Provider	Catalog Number
PRK2 Antibody	Rabbit Polyclonal	User-optimized	Human, Mouse, Rat	Cell Signaling Technology	#2612
PRK2 (D10A10) Rabbit mAb	Rabbit Monoclonal	User-optimized	Human, Monkey, Bovine, Pig	Cell Signaling Technology	#8697
PRK2 Antibody (A-3)	Mouse Monoclonal IgG2a κ	1:50-1:500	Human, Mouse, Rat, Avian	Santa Cruz Biotechnology	sc-271971
PRK2 Antibody (C-6)	Mouse Monoclonal IgG1 κ	1:50-1:500	Human, Mouse, Rat, Avian	Santa Cruz Biotechnology	sc-271526

Experimental Protocols

This section provides a detailed protocol for immunofluorescence staining of PRK2 in cultured cells. This is a general protocol and may require optimization based on the specific cell line, PRK2 antibody used, and experimental conditions.

Materials Required:

- Cultured cells on sterile glass coverslips or in imaging-compatible plates
- Phosphate-Buffered Saline (PBS), pH 7.4
- Fixation Solution: 4% Paraformaldehyde (PFA) in PBS
- Permeabilization Buffer: 0.1-0.25% Triton X-100 in PBS^[4]
- Blocking Buffer: 1% Bovine Serum Albumin (BSA) and 10% normal serum from the secondary antibody host species in PBS
- Primary Antibody: PRK2 antibody (see table above)

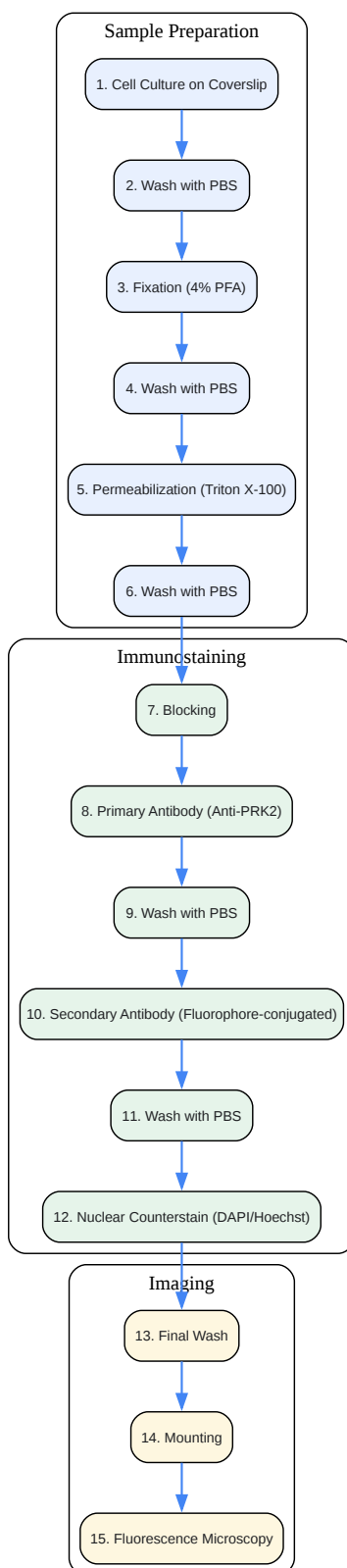
- Secondary Antibody: Fluorophore-conjugated anti-rabbit or anti-mouse IgG
- Nuclear Counterstain: DAPI or Hoechst stain
- Antifade Mounting Medium
- Humidified chamber

Protocol for Immunocytochemistry (ICC/IF):

- Cell Culture: Grow cells to a confluence of 70-80% on sterile glass coverslips or in an appropriate imaging vessel.
- Washing: Gently wash the cells twice with PBS to remove culture medium.
- Fixation: Fix the cells with 4% PFA in PBS for 15 minutes at room temperature.
- Washing: Wash the cells three times with PBS for 5 minutes each.
- Permeabilization: If targeting an intracellular epitope of PRK2, incubate the cells with Permeabilization Buffer (0.1-0.25% Triton X-100 in PBS) for 10 minutes at room temperature.
- Washing: Wash the cells three times with PBS for 5 minutes each.
- Blocking: Incubate the cells with Blocking Buffer for 30-60 minutes at room temperature in a humidified chamber to minimize non-specific antibody binding.
- Primary Antibody Incubation: Dilute the primary PRK2 antibody to the recommended concentration (or a starting dilution of 1:100 if not specified) in Blocking Buffer. Incubate the cells with the diluted primary antibody overnight at 4°C in a humidified chamber.
- Washing: Wash the cells three times with PBS for 5 minutes each.
- Secondary Antibody Incubation: Dilute the fluorophore-conjugated secondary antibody in Blocking Buffer according to the manufacturer's instructions. Incubate the cells with the secondary antibody for 1 hour at room temperature, protected from light.
- Washing: Wash the cells three times with PBS for 5 minutes each, protected from light.

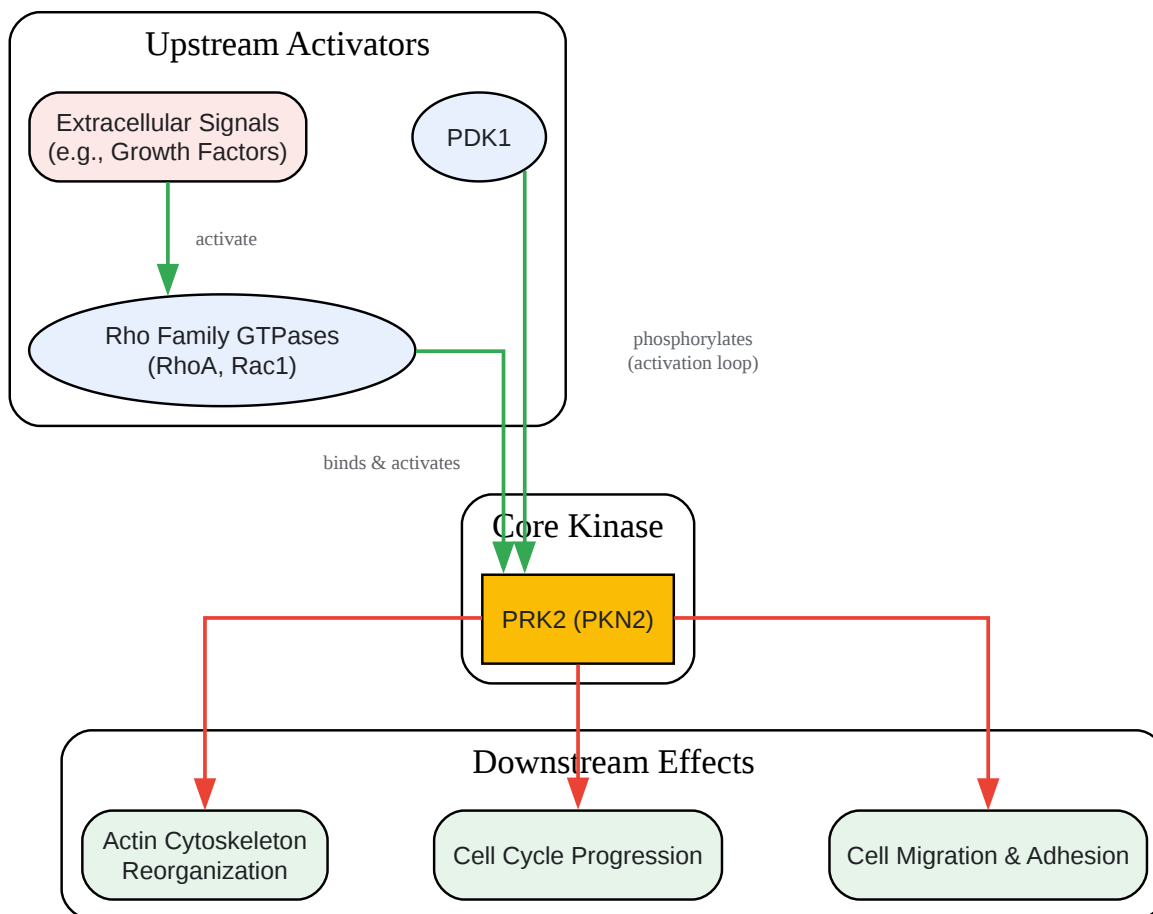
- Counterstaining: Incubate the cells with a nuclear counterstain such as DAPI (1 µg/mL) or Hoechst (1 µg/mL) for 5 minutes at room temperature, protected from light.
- Washing: Perform a final wash with PBS.
- Mounting: Mount the coverslips onto glass slides using an antifade mounting medium.
- Imaging: Visualize the staining using a fluorescence or confocal microscope with the appropriate filter sets.

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: A typical workflow for immunofluorescence staining of PRK2.



[Click to download full resolution via product page](#)

Caption: Simplified signaling pathway of PRK2 activation and its downstream effects.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Molecular insights into the regulatory landscape of PKC-related kinase-2 (PRK2/PKN2) using targeted small compounds - PMC [pmc.ncbi.nlm.nih.gov]

- 2. The PRK2 kinase is a potential effector target of both Rho and Rac GTPases and regulates actin cytoskeletal organization - PMC [pmc.ncbi.nlm.nih.gov]
- 3. sinobiological.com [sinobiological.com]
- 4. docs.abcam.com [docs.abcam.com]
- To cite this document: BenchChem. [Application Notes and Protocols for PRK2 Antibody in Immunofluorescence]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13918431#prrvrlk-antibody-for-immunofluorescence]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com